

Application Notes and Protocols: Derivatization of Adipic Acid Dihydrazide (AHD) with 2-Nitrobenzaldehyde

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Compound of Interest

Compound Name: 2-NP-Ahd-13C3

Cat. No.: B1456676

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Introduction

Adipic acid dihydrazide (AHD) is a symmetrical, six-carbon dihydrazide commonly employed as a homobifunctional crosslinking agent. Its two terminal hydrazide groups readily react with aldehydes to form stable hydrazone linkages. This derivatization is particularly useful in bioconjugation, polymer chemistry, and analytical sciences for linking molecules, modifying surfaces, and detecting carbonyl compounds. 2-Nitrobenzaldehyde is an aromatic aldehyde containing an ortho-nitro group, which can serve as a chromophore for UV-Vis detection and provides a reactive handle for further chemical modifications. The derivatization of AHD with 2-nitrobenzaldehyde results in the formation of adipic acid bis(2-nitrobenzylidene)hydrazide, a molecule with potential applications in areas requiring a well-defined, rigid linker with spectroscopic properties.

This document provides a detailed protocol for the derivatization of AHD with 2-nitrobenzaldehyde, outlining the synthetic procedure, purification, and characterization of the resulting bis-hydrazone derivative.

Chemical Reaction and Stoichiometry

The derivatization reaction proceeds via a condensation reaction between the hydrazide functional groups of AHD and the aldehyde group of 2-nitrobenzaldehyde, forming a stable carbon-nitrogen double bond (hydrazone). As AHD possesses two hydrazide moieties, a 1:2 molar ratio of AHD to 2-nitrobenzaldehyde is required for the complete formation of the bis-derivatized product.

Reaction Scheme:

Experimental Protocol

This protocol is based on general procedures for the synthesis of hydrazones from hydrazides and aromatic aldehydes.^{[1][2]}

Materials and Reagents:

- Adipic acid dihydrazide (AHD) (≥98%)
- 2-Nitrobenzaldehyde (≥99%)
- Ethanol (absolute)
- Glacial Acetic Acid (optional, as catalyst)
- Deionized Water
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Magnetic stirrer with heating plate
- Filtration apparatus (Büchner funnel, filter paper)
- Rotary evaporator

Procedure:

- Dissolution of Reactants:

- In a round-bottom flask equipped with a magnetic stir bar, dissolve Adipic acid dihydrazide (1.0 eq) in absolute ethanol. Gentle heating may be required to achieve complete dissolution.
- In a separate beaker, dissolve 2-nitrobenzaldehyde (2.1 eq) in a minimal amount of absolute ethanol.
- Reaction Setup:
 - Attach a reflux condenser to the round-bottom flask containing the AHD solution.
 - Begin stirring the AHD solution.
- Addition of 2-Nitrobenzaldehyde:
 - Slowly add the 2-nitrobenzaldehyde solution to the stirring AHD solution at room temperature.
 - (Optional) Add a few drops of glacial acetic acid to the reaction mixture to catalyze the reaction.
- Reaction Conditions:
 - Heat the reaction mixture to reflux and maintain this temperature for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Product Precipitation and Isolation:
 - After the reaction is complete, allow the mixture to cool to room temperature. The product is expected to precipitate out of the solution as a solid.
 - If precipitation is not complete, the reaction mixture can be cooled further in an ice bath.
 - Collect the precipitated solid by vacuum filtration using a Büchner funnel.
- Washing and Drying:

- Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- Dry the purified product under vacuum or in a desiccator to a constant weight.

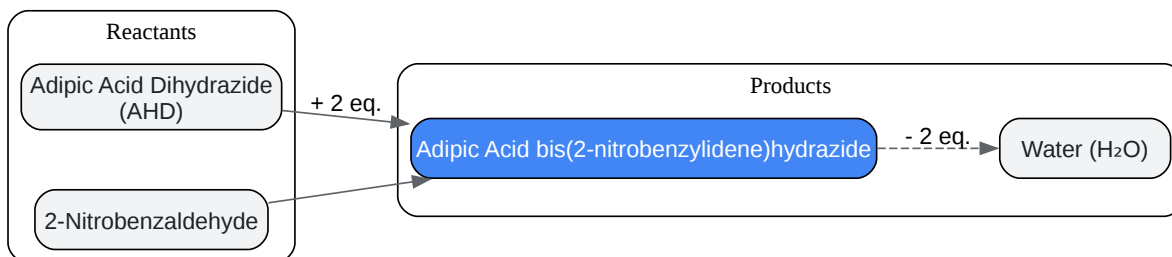
Data Presentation

As no specific experimental data for the synthesis of adipic acid bis(2-nitrobenzylidene)hydrazide has been published, the following table presents expected physicochemical properties and analytical data based on the starting materials and analogous hydrazone compounds.

Parameter	Adipic Acid Dihydrazide (AHD)	2-Nitrobenzaldehyde	Adipic Acid bis(2-nitrobenzylidene)hydrazide (Expected)
Molecular Formula	C ₆ H ₁₄ N ₄ O ₂	C ₇ H ₅ NO ₃	C ₂₀ H ₂₀ N ₆ O ₆
Molecular Weight	174.20 g/mol	151.12 g/mol	440.41 g/mol
Appearance	White crystalline powder	Pale yellow crystals	Yellow to orange solid
Melting Point (°C)	180-182	42-44	>200 (Decomposition expected at high temperatures)
Solubility	Soluble in water	Sparingly soluble in water, soluble in ethanol	Insoluble in water, sparingly soluble in ethanol, soluble in DMSO, DMF
Expected Yield (%)	-	-	> 80
FT-IR (cm ⁻¹)	~3300 (N-H), ~1640 (C=O)	~2850, 2750 (C-H, aldehyde), ~1700 (C=O), ~1520, 1350 (NO ₂)	~3200 (N-H), ~1680 (C=O), ~1600 (C=N), ~1520, 1350 (NO ₂)
¹ H NMR (DMSO-d ₆ , ppm)	~9.0 (s, 2H, -CONHH), ~4.2 (s, 4H, -NH ₂), ~2.1 (m, 4H), ~1.5 (m, 4H)	~10.4 (s, 1H, -CHO), ~8.1-7.7 (m, 4H, Ar-H)	~11.5 (s, 2H, -CONH-), ~8.5 (s, 2H, -N=CH-), ~8.2-7.6 (m, 8H, Ar-H), ~2.3 (t, 4H), ~1.6 (m, 4H)
¹³ C NMR (DMSO-d ₆ , ppm)	~171 (C=O), ~33, ~25	~189 (C=O), ~150, ~134, ~131, ~129, ~125	~172 (C=O), ~148 (Ar-C-NO ₂), ~145 (C=N), Aromatic carbons (135-120), ~33, ~25
Mass Spec (m/z)	175.11 [M+H] ⁺	152.03 [M+H] ⁺	441.15 [M+H] ⁺ , 463.13 [M+Na] ⁺

Visualizations

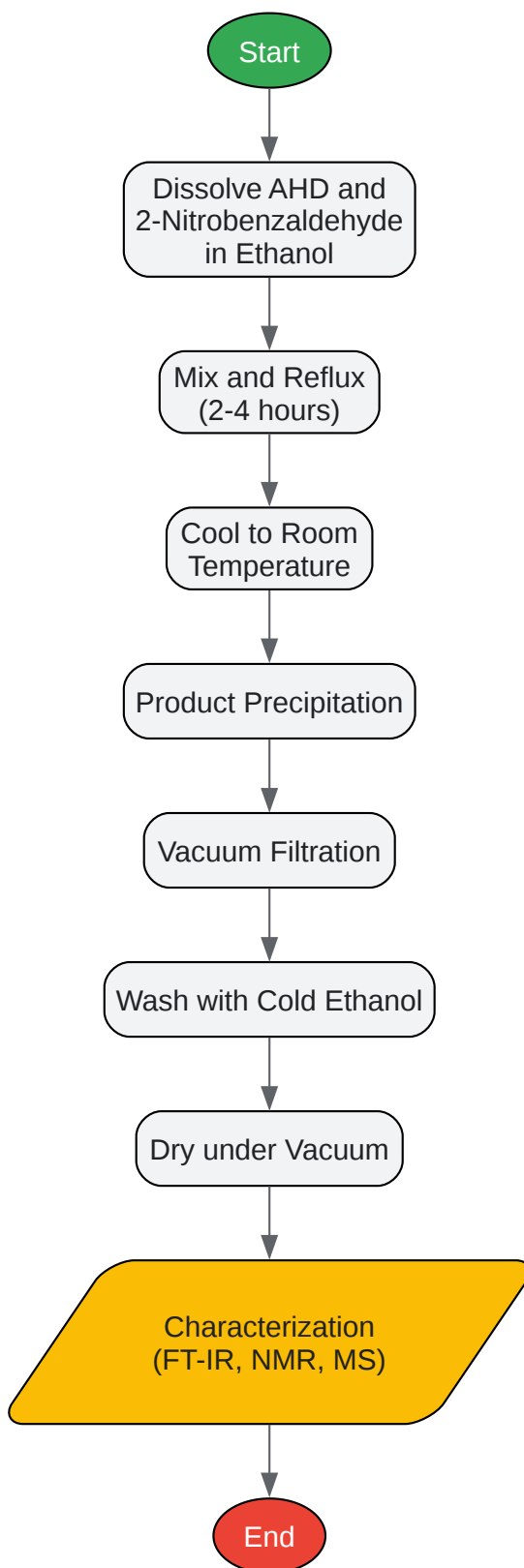
Reaction Pathway Diagram



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Caption: Reaction scheme for the derivatization of AHD.

Experimental Workflow Diagram



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Caption: Experimental workflow for AHD derivatization.

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References

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- 2. Synthesis and Characterization of Novel Hydrazone Derivatives of Isonicotinic Hydrazide and Their Evaluation for Antibacterial and Cytotoxic Potential - PMC [pmc.ncbi.nlm.nih.gov]
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